Spectroscopic Analysis of 4-Azidobutylamine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Azidobutylamine*
CAS No.:	*88192-20-5*
Cat. No.:	*B146735*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the expected 1H NMR and mass spectrometry data for **4-azidobutylamine**. Due to the absence of publicly available experimental spectra, this guide presents predicted data based on established principles of nuclear magnetic resonance and mass spectrometry, offering a valuable resource for the identification and characterization of this bifunctional molecule.

Core Data Presentation

The predicted spectroscopic data for **4-azidobutylamine** ($C_4H_{10}N_4$, Molecular Weight: 114.15 g/mol) is summarized below.

Predicted ^{1}H NMR Data

The proton NMR spectrum of **4-azidobutylamine** is anticipated to exhibit three distinct signals corresponding to the different methylene groups in the butyl chain. The chemical shifts are influenced by the electron-withdrawing azide group and the electron-donating amine group.

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Protons (Position)	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration
H-1 (-CH_2-NH_2)	~ 2.7 - 2.9	Triplet (t)	2H
H-4 (-CH_2-N_3)	~ 3.2 - 3.4	Triplet (t)	2H
H-2, H-3 (-CH_2-CH_2-)	~ 1.5 - 1.8	Multiplet (m)	4H
-NH_2	Variable (Broad singlet)	Broad Singlet (br s)	2H

Note: The chemical shift of the amine protons (-NH_2) is highly variable and depends on solvent, concentration, and temperature.

Predicted Mass Spectrometry Data

The mass spectrum of **4-azidobutylamine** is expected to show a molecular ion peak and characteristic fragmentation patterns resulting from the cleavage of the alkyl chain and the loss of the azide and amine functionalities.

m/z	Proposed Fragment	Notes
114	$[M]^+$	Molecular Ion
86	$[M - N_2]^+$	Loss of nitrogen gas from the azide group
71	$[M - N_3]^+$	Loss of the azido radical
43	$[CH_2N_3]^+$	Fragment containing the azido group
30	$[CH_2NH_2]^+$	A common fragment for primary amines (α-cleavage)

Experimental Protocols

The following are generalized protocols for obtaining ^{1}H NMR and mass spectrometry data for a compound like **4-azidobutylamine**.

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^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-azidobutylamine** in a suitable deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6) in a standard 5 mm NMR tube. The choice of solvent can influence the chemical shifts, particularly for the amine protons.
- Instrument Setup:
  - Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
  - Tune and shim the instrument to ensure a homogeneous magnetic field.
  - Set the appropriate spectral width, number of scans, and relaxation delay.
- Data Acquisition: Acquire the ^{1}H NMR spectrum. A standard pulse sequence, such as a single 90° pulse, is typically used.
- Data Processing:
  - Apply a Fourier transform to the free induction decay (FID) to obtain the frequency-domain spectrum.
  - Phase the spectrum to obtain pure absorption peaks.
  - Calibrate the chemical shift scale using a reference standard, typically tetramethylsilane (TMS) at 0 ppm.
  - Integrate the peaks to determine the relative number of protons.
  - Analyze the multiplicities (singlet, doublet, triplet, etc.) to deduce the number of neighboring protons.

Mass Spectrometry

- Sample Introduction: Introduce a small amount of the **4-azidobutylamine** sample into the mass spectrometer. Common introduction methods include direct infusion, gas chromatography (GC-MS), or liquid chromatography (LC-MS).

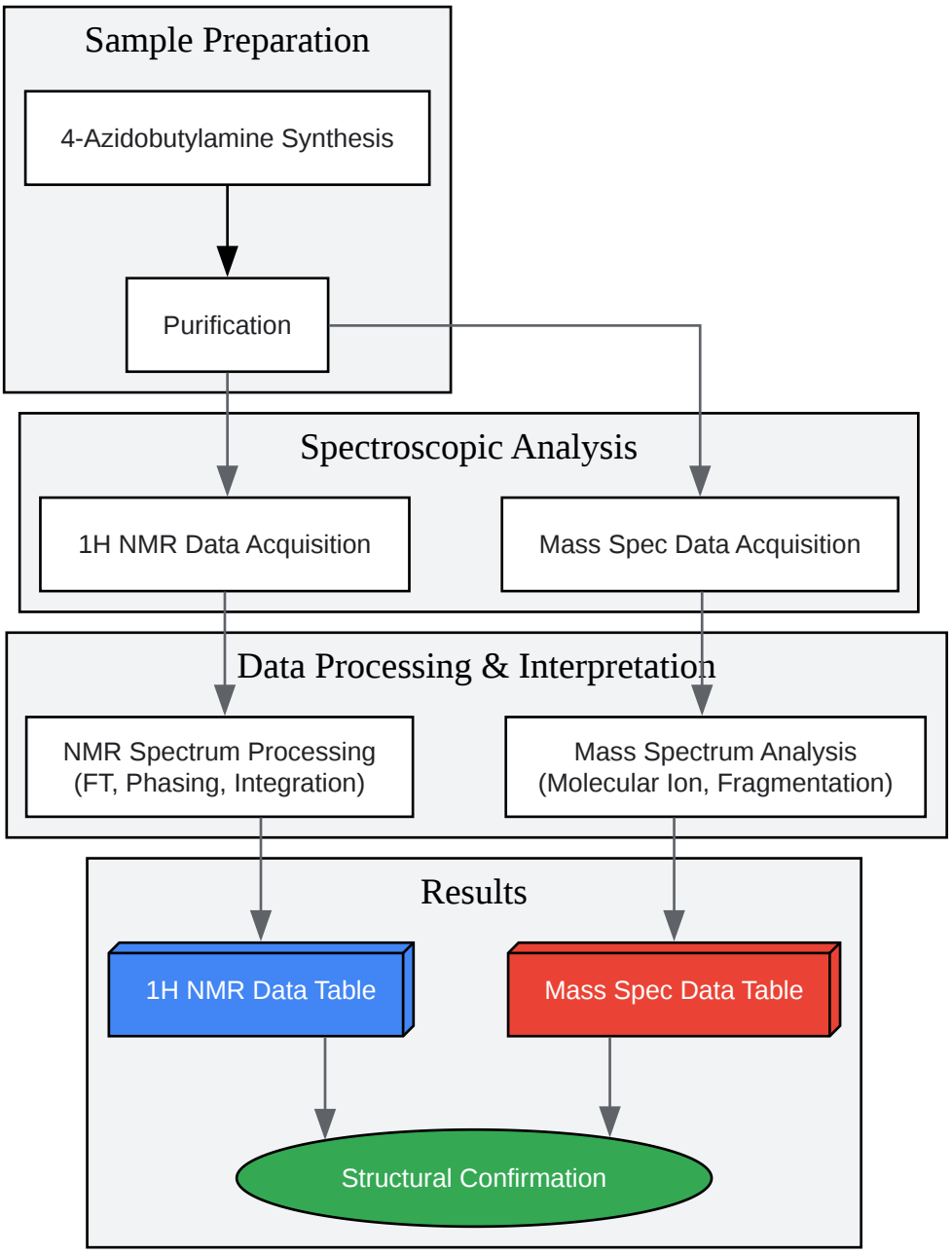
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- Ionization: Ionize the sample molecules. Electron ionization (EI) is a common technique that bombards the sample with high-energy electrons, leading to the formation of a molecular ion and subsequent fragmentation. Soft ionization techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) can also be used to observe the molecular ion with less fragmentation.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight, or ion trap).
- Detection: Detect the separated ions, and a detector will generate a signal proportional to the number of ions at each m/z value.
- Data Interpretation: The resulting mass spectrum is a plot of relative ion abundance versus m/z.
    - Identify the molecular ion peak to determine the molecular weight of the compound.
    - Analyze the fragmentation pattern to deduce the structure of the molecule. The difference in m/z values between peaks corresponds to the loss of specific neutral fragments.

Visualization of Spectroscopic Analysis Workflow

The logical workflow for obtaining and interpreting the spectroscopic data for **4-azidobutylamine** is illustrated below.

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